

Cefcapene pivoxil hydrochloride hydrate

antibacterial spectrum Gram-positive Gram-negative

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

[Get Quote](#)

Antibacterial Spectrum and Key Features

The antibacterial activity of cefcapene pivoxil is characterized by its broad spectrum and stability against certain resistance mechanisms. The table below summarizes its activity against key pathogens.

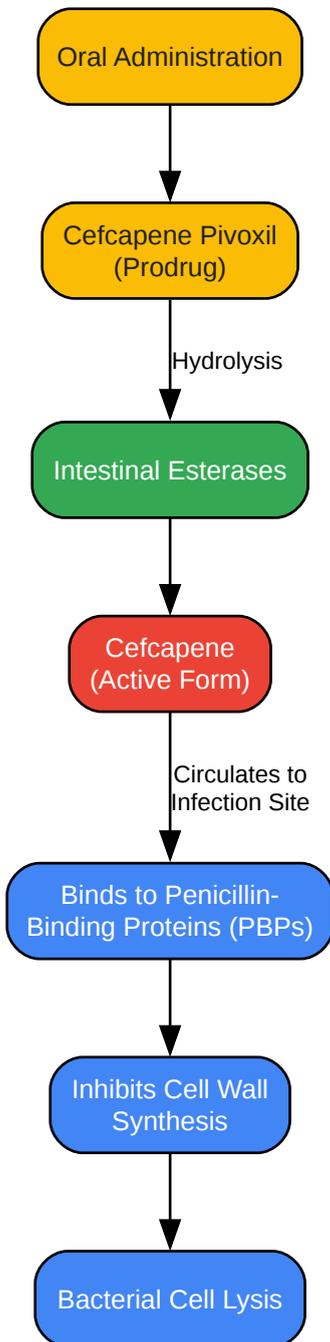
Bacterial Type	Pathogen Examples	Activity / Notes
Gram-Positive	<i>Staphylococcus aureus</i> [1]	Active, including strains that cause a high number of drug-resistant infections [2].
	<i>Streptococcus pyogenes</i> [2]	Active.
Gram-Negative	<i>Haemophilus influenzae</i> [3] [4]	Active, including ampicillin-resistant (beta-lactamase producing) strains [3].
	<i>Serratia</i> spp. [3]	Active.
	<i>Proteus</i> spp. [3]	Active.

Bacterial Type	Pathogen Examples	Activity / Notes
	<i>Escherichia coli</i> [2]	Active.
	<i>Moraxella catarrhalis</i> [2]	Active.

Key features of its profile include:

- **Prodrug Design:** It is a pivaloyloxymethyl ester prodrug, which is hydrolyzed by esterases in the intestinal mucosa to release the active compound, cefcapene, ensuring good oral bioavailability [5] [2].
- **Mechanism of Action:** The active form, cefcapene, inhibits bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs), disrupting peptidoglycan cross-linking and leading to cell lysis [6] [7].
- **Stability:** It exhibits stability against beta-lactamases produced by penicillin-resistant *Streptococcus pneumoniae* and ampicillin-resistant *Haemophilus influenzae* [3].

The following diagram illustrates the prodrug activation and mechanism of action of cefcapene pivoxil.



[Click to download full resolution via product page](#)

Experimental Data and Protocols

For research and quality control purposes, validated experimental methods are available to study cefcapene pivoxil.

Pharmacokinetic Profile

A study in healthy subjects after a single oral dose provided the following key parameters [4]:

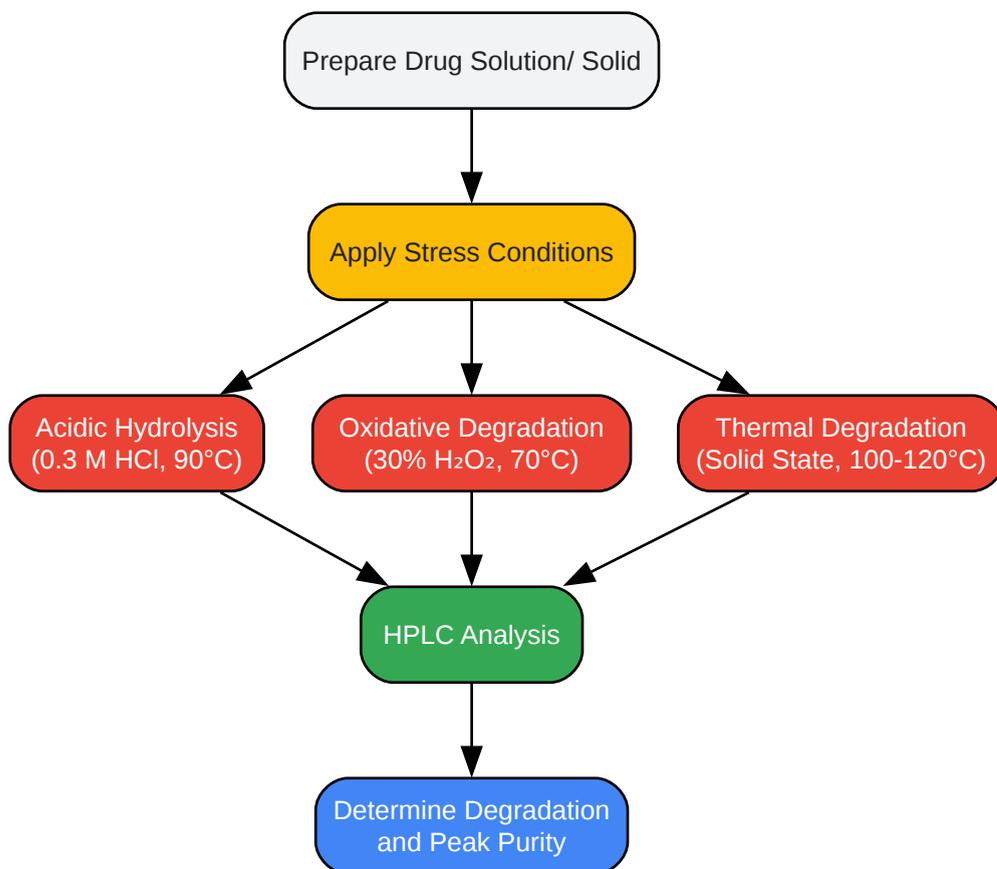
Pharmacokinetic Parameter	100 mg Dose	150 mg Dose	200 mg Dose
C_{\max} (mg/L)	1.04 ± 0.22	1.24 ± 0.46	1.56 ± 0.43
AUC_{inf} (h·mg/L)	2.94 ± 0.46	3.97 ± 1.28	4.70 ± 1.19
T_{\max} (h)	1.5 - 2.0	1.5 - 2.0	1.5 - 2.0
Fraction Excreted Unchanged in Urine	31.5% - 42.9%	31.5% - 42.9%	31.5% - 42.9%

Stability-Indicating HPLC Protocol

This method is suitable for quantifying cefcapene pivoxil in the presence of its degradation products [1].

- **Equipment:** HPLC system with Diode Array Detector (DAD).
- **Column:** Lichrospher RP-18 (250 mm × 4.6 mm, 5 μm).
- **Mobile Phase:** Acetonitrile and a mixture of citric acid (10 mmol L⁻¹) and potassium chloride (18 mmol L⁻¹) in a **45:55 (v/v)** ratio. The pH is **2.36**.
- **Flow Rate:** **1.0 mL/min**.
- **Detection Wavelength:** **270 nm**.
- **Column Temperature:** **30 °C**.
- **Sample Concentration:** Typically in the range of **20–240 mg/L**.
- **Validation:** The method has been validated for linearity, accuracy, precision, and selectivity. Peak purity for cefcapene pivoxil was confirmed to be over 98.79% under various stress conditions [1].

The workflow for conducting a forced degradation study is as follows:



[Click to download full resolution via product page](#)

Important Research and Clinical Considerations

- **Carnitine Depletion:** As a **pivalate-containing prodrug**, cefcapene pivoxil can cause **hypocarnitinemia** by forming pivaloylcarnitine, which is excreted in urine [8]. While most reported cases of symptomatic hypoglycemia due to this effect are in children, it can occur in **elderly, frail, or malnourished adults**, particularly those with underlying endocrine disorders [8].
- **Pregnancy Safety:** A prospective cohort study in Japan concluded that exposure to cefcapene pivoxil during the **first trimester of pregnancy was not associated with a statistically significant increased risk of major malformations** in infants [3]. The incidence was 2.6% in the exposed group versus 1.8% in the control group (adjusted odds ratio: 1.48, 95% CI: 0.64–3.42) [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Stability-Indicating HPLC Method for the Determination of Cefcapene ... [pmc.ncbi.nlm.nih.gov]
2. Cefditoren Pivoxil - an overview [sciencedirect.com]
3. Assessment of the Safety of Exposure to Cefcapene Pivoxil ... [jstage.jst.go.jp]
4. KoreaMed Synapse [synapse.koreamed.org]
5. medchemexpress.com/ cefcapene - pivoxil -hydrochloride-hydrate.html [medchemexpress.com]
6. What is the mechanism of Cefditoren Pivoxil? [synapse.patsnap.com]
7. What is the mechanism Cefteram of ? Pivoxil [synapse.patsnap.com]
8. -induced hypocarnitinemic hypoglycemia in elderly... Cefcapene pivoxil [bmccardiovasculardisorders.biomedcentral.com]

To cite this document: Smolecule. [Cefcapene pivoxil hydrochloride hydrate antibacterial spectrum Gram-positive Gram-negative]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b523075#cefcapene-pivoxil-hydrochloride-hydrate-antibacterial-spectrum-gram-positive-gram-negative]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com